

3-Methoxy-1-propanol chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3-Methoxy-1-propanol

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An In-depth Technical Guide to **3-Methoxy-1-propanol**

Introduction

3-Methoxy-1-propanol, a versatile organic compound, serves as a crucial solvent and intermediate in a multitude of industrial and research applications. Its unique combination of a hydroxyl group and an ether linkage imparts a desirable balance of hydrophilicity and lipophilicity, rendering it an effective solvent for a wide array of substances. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications, with a particular focus on its relevance to researchers, scientists, and professionals in drug development.

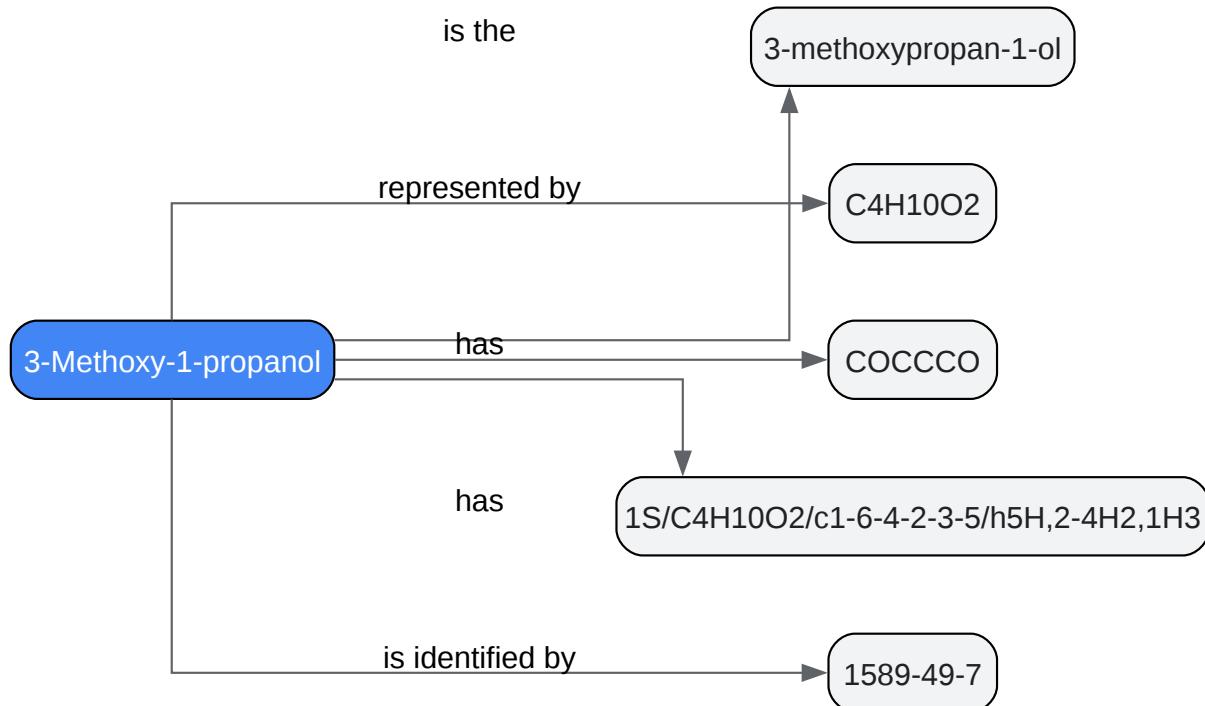
Chemical Structure and IUPAC Name

The chemical structure of **3-Methoxy-1-propanol** is characterized by a three-carbon propane chain with a methoxy group (-OCH₃) at position 3 and a hydroxyl group (-OH) at position 1.

- IUPAC Name: 3-methoxypropan-1-ol[1]
- Synonyms: **3-Methoxy-1-propanol**, 1-Propanol, 3-methoxy-, 3-methoxypropanol, Trimethylene glycol monomethyl ether[1][2][3]
- Chemical Formula: C₄H₁₀O₂[1][4]
- SMILES: COCCCO[5]

- InChI: 1S/C4H10O2/c1-6-4-2-3-5/h5H,2-4H2,1H3

A logical diagram illustrating the relationship between the different chemical identifiers is provided below.



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Chemical Identifiers for **3-Methoxy-1-propanol**

Physicochemical Properties

A summary of the key physicochemical properties of **3-Methoxy-1-propanol** is presented in the table below. This data is essential for its handling, application, and process design in a laboratory or industrial setting.

Property	Value	Reference(s)
Molecular Weight	90.12 g/mol	[1][4]
Appearance	Colorless to light yellow clear liquid	[2]
Odor	Mild, sweet	[4]
Boiling Point	150-153 °C	[2][6]
Melting Point	-84.2 °C (estimate)	[6]
Density	0.942 g/mL at 20 °C	[6]
Flash Point	38 °C (closed cup)	[2]
Solubility	Miscible with water; Soluble in methanol, acetone	[2]
Refractive Index	n _{20/D} 1.413	
CAS Number	1589-49-7	[1][4]

Experimental Protocols: Synthesis of 3-Methoxy-1-propanol

Several methods for the synthesis of **3-Methoxy-1-propanol** have been reported. The selection of a particular method may depend on factors such as the availability of starting materials, desired yield, and scalability. Two common synthetic routes are detailed below.

Synthesis from 3-Chloro-1-propanol

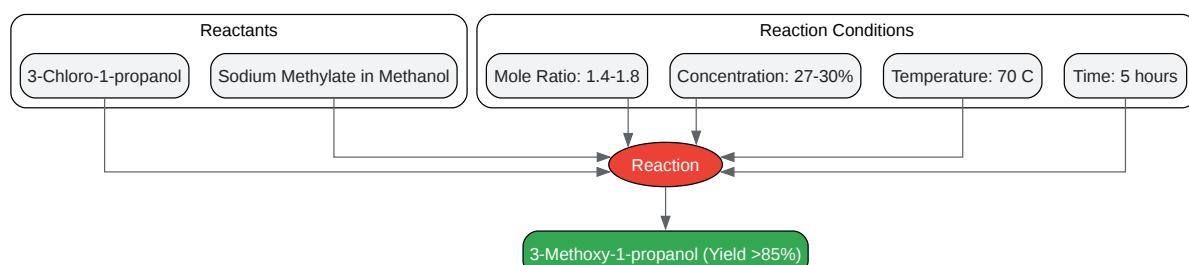
This method involves the methoxy substitution reaction of 3-chloro-1-propanol with sodium methylate.

Experimental Protocol: The optimal conditions for this reaction have been determined to achieve a yield of over 85%.^[7] The key parameters are:

- Reactants: 3-chloro-1-propanol and sodium methylate in methanol.

- Molar Ratio: The mole ratio of sodium methylate to 3-chloro-1-propanol should be in the range of 1.4 to 1.8.[7]
- Concentration: The mass content of sodium methylate in the methanol solution should be between 27% and 30%. [7]
- Procedure: 3-chloro-1-propanol is added dropwise over 1 hour to the sodium methylate solution at a reaction temperature of 70°C.[7]
- Reaction Time: The reaction is allowed to proceed for 5 hours.[7]

The workflow for this synthesis is illustrated in the following diagram.



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Synthesis of **3-Methoxy-1-propanol** from 3-Chloro-1-propanol

Synthesis from 1,3-Propanediol

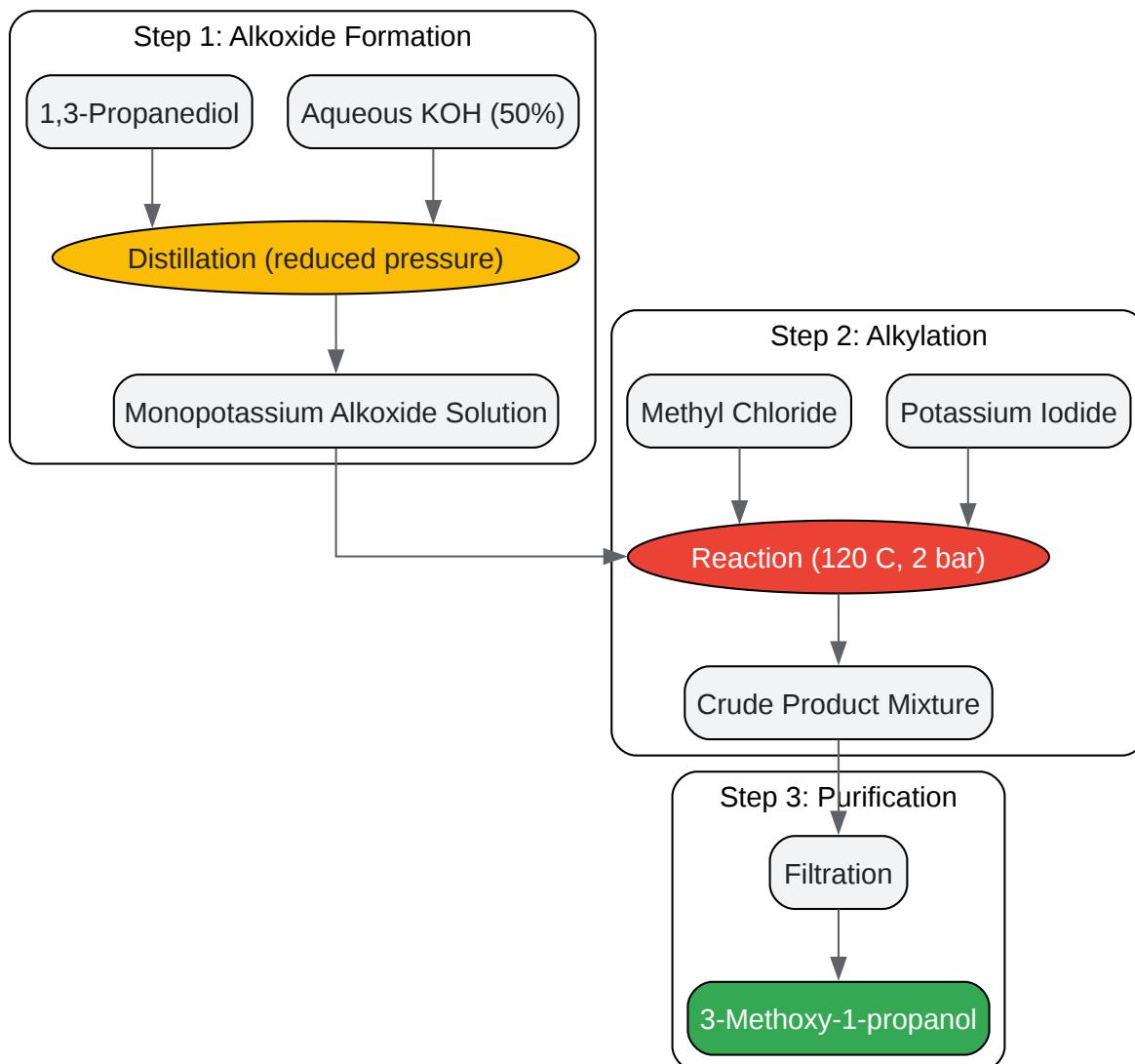
This process involves the alkylation of 1,3-propanediol with methyl chloride in the presence of a base. This method is the subject of patents and is presented as an economically and ecologically favorable process.[8][9][10]

Experimental Protocol Example: A patented procedure provides the following example:

- Preparation of the Alkoxide: 315 g of 1,3-propanediol are initially charged in a 1 L multi-necked flask. 224 g of a 50% strength by weight aqueous potassium hydroxide solution are metered in. The resulting mixture is distilled under reduced pressure until free of water to obtain a solution of the monopotassium alkoxide of 1,3-propanediol.[8]
- Alkylation: 311 g of the prepared alkoxide solution, along with 3 g of potassium iodide, are charged into an autoclave under a nitrogen atmosphere. The mixture is heated to 120°C. Methyl chloride is then introduced into the reactor at a pressure of 2 bar over a period of 1.7 hours.[8]
- Work-up: After the reaction, the mixture is cooled, and the precipitated potassium chloride is removed by filtration.

The selectivity for the formation of **3-methoxy-1-propanol** in this example was 89%, with a yield of 71% of theory.[8]

The workflow for this patented synthesis is depicted below.

[Click to download full resolution via product page](#)**Synthesis of 3-Methoxy-1-propanol from 1,3-Propanediol**

Applications in Research and Drug Development

3-Methoxy-1-propanol finds significant use across various scientific and industrial domains.

- Solvent: Its high solvency power for a broad range of polar and nonpolar compounds, coupled with low vapor pressure and relatively low toxicity, makes it a safer alternative to solvents like methanol and acetone.[4] It is employed as a solvent in coatings, inks, and cleaning agents.[4] In the pharmaceutical industry, it is used as a solvent during the synthesis and formulation of various compounds, ensuring uniformity and stability.[11]
- Chemical Intermediate: It serves as a building block in the synthesis of more complex molecules. Notably, it is used in the synthesis of pharmaceutically active compounds, such as certain stomach therapeutics.[8][10]
- Other Applications: In the cosmetics and fragrance industries, it is utilized as a solvent, fixative, and fragrance ingredient due to its mild, slightly sweet odor.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **3-Methoxy-1-propanol** is classified as a flammable liquid and vapor.[1] It is also reported to cause skin and serious eye irritation.[1] Appropriate personal protective equipment, including gloves and safety glasses, should be used when handling this chemical. It should be stored in a well-ventilated area, away from heat, sparks, and open flames.

Conclusion

3-Methoxy-1-propanol is a valuable chemical with a well-defined profile of properties that make it suitable for a wide range of applications. For researchers and professionals in drug development, its utility as a versatile solvent and a key synthetic intermediate is of particular importance. The detailed synthetic protocols and physicochemical data provided in this guide offer a solid foundation for its effective and safe use in a research and development context.

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